

Application Notes and Protocols: Cobalt(II) Oxide in Gas Sensing

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Compound of Interest

Compound Name: Cobalt(II) oxide

Cat. No.: B074363

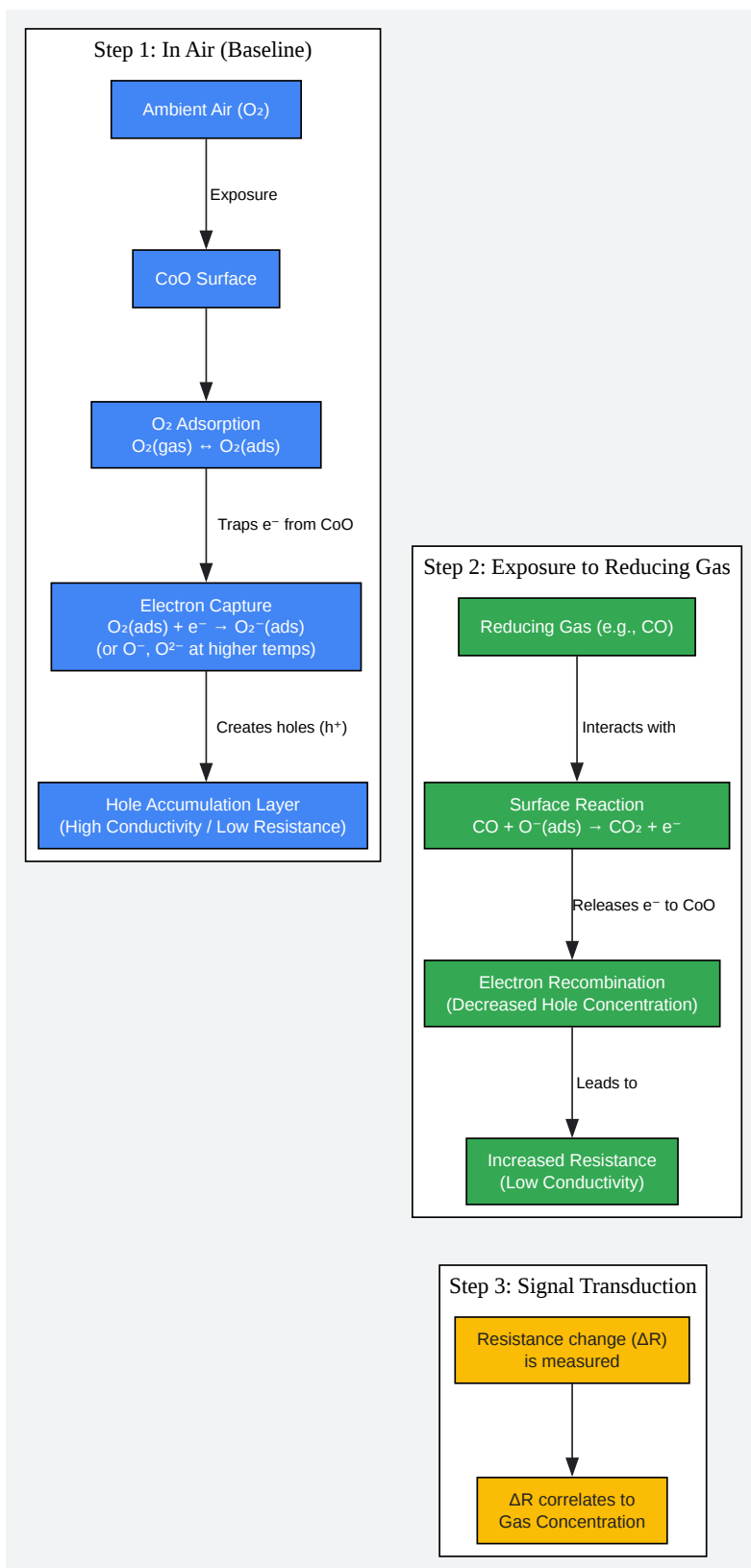
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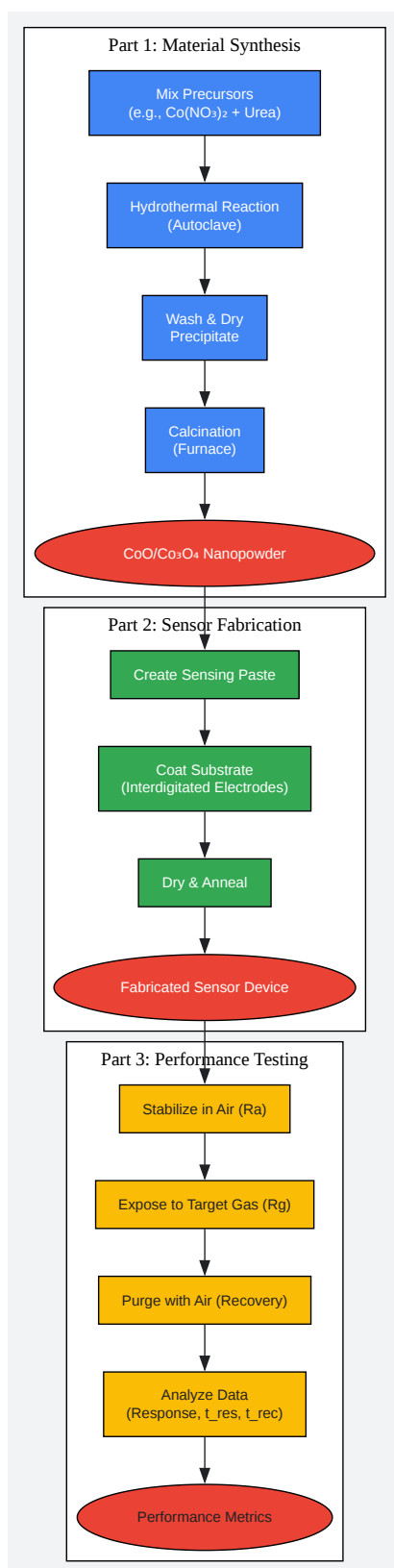
Introduction

Cobalt(II) oxide (CoO), a p-type semiconductor, has garnered significant interest within the research community for its application in chemiresistive gas sensors.[1] Its unique electronic properties and high surface-to-volume ratio in nanostructured forms make it a promising material for detecting a variety of hazardous and volatile gases.[2] The sensing mechanism of CoO-based sensors relies on the change in electrical resistance upon exposure to target gas molecules, a process influenced by surface adsorption and redox reactions.[3] These sensors typically operate at elevated temperatures (200-500°C) to enhance reaction kinetics and improve sensitivity.[1][3] This document provides a comprehensive overview of CoO's application in gas sensing, including its performance metrics, detailed experimental protocols, and the fundamental sensing mechanism.

Sensing Mechanism

The gas sensing capability of p-type semiconductors like **Cobalt(II) oxide** is primarily a surface phenomenon. In an ambient air environment, oxygen molecules are adsorbed onto the CoO surface. These adsorbed oxygen molecules capture electrons from the CoO, creating electron holes (h⁺) and forming a hole-accumulation layer, which decreases the sensor's resistance. When a reducing gas (like CO, H₂S, or ethanol) is introduced, it reacts with the adsorbed oxygen ions, releasing the trapped electrons back to the CoO. This process reduces the concentration of charge carriers (holes), thereby increasing the sensor's resistance. The magnitude of this resistance change is proportional to the concentration of the target gas.





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